

An In-depth Technical Guide to RU 41656 (Voxergolide): Chemical Structure and Properties

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Compound of Interest

Compound Name: RU 41656
CAS No.: 134377-22-3
Cat. No.: B1680177

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Abstract

RU 41656, also known as Voxergolide, is a synthetic ergoline derivative identified as a dopamine D2 receptor agonist. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known pharmacological characteristics. The document summarizes available data from preclinical and clinical investigations, including a key study on its effects on scopolamine-induced cognitive deficits. Detailed methodologies for cited experiments are provided where available. This guide also visualizes the canonical signaling pathway associated with its mechanism of action.

Chemical Structure and Physicochemical Properties

RU 41656 is a complex heterocyclic molecule with a tetracyclic ergoline core structure. Its systematic IUPAC name is (2R,4R,7R)-6-methyl-4-(methylsulfanylmethyl)-3-oxa-6,11-diazatetracyclo[7.6.1.0^{2,7}.0^{12,16}]hexadeca-1(16),9,12,14-tetraene.

Table 1: Physicochemical Properties of **RU 41656**

Property	Value	Source
CAS Number	134377-22-3	[1] [2]
Molecular Formula	C ₁₆ H ₂₀ N ₂ OS	[1] [2]
Molecular Weight	288.41 g/mol	[1]
IUPAC Name	(2R,4R,7R)-6-methyl-4-(methylsulfanylmethyl)-3-oxa-6,11-diazatetracyclo[7.6.1.0 ² , ⁷ .0 ¹² , ¹⁶]hexadeca-1(16),9,12,14-tetraene	[1]
SMILES	CN1C--INVALID-LINK--CSC	[1]
Boiling Point	483.8°C at 760 mmHg	[1]
Density	1.219 g/cm ³	[1]
Flash Point	246.4°C	[1]
LogP	2.76520	[1]

Pharmacological Profile

RU 41656 is characterized as a dopamine D2 receptor agonist. The primary mechanism of action for D2 agonists involves mimicking the endogenous neurotransmitter dopamine at the D2 receptor, leading to the modulation of downstream signaling pathways.

Mechanism of Action: Dopamine D2 Receptor Agonism

As a D2 agonist, **RU 41656** binds to and activates dopamine D2 receptors, which are G protein-coupled receptors (GPCRs). Activation of the D2 receptor typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular levels of cyclic AMP (cAMP). This, in turn, modulates the activity of protein kinase A (PKA) and downstream signaling cascades.

Pharmacodynamic Effects

The available literature on the pharmacodynamic effects of **RU 41656** is limited. One study reported that it partially alleviated triazolam-induced memory impairment but did not counteract the sedative effects of triazolam.[2] However, the most cited study investigated its potential to reverse cognitive deficits.

A key clinical trial found that **RU 41656** did not reverse the scopolamine-induced cognitive deficits in healthy volunteers.[3] This suggests that its dopaminergic action does not significantly counteract the cholinergic blockade induced by scopolamine in the context of the tested cognitive domains.

Quantitative Pharmacological Data: Publicly available quantitative data on the binding affinity (e.g., K_i or IC_{50} values) of **RU 41656** for the dopamine D2 receptor and its selectivity for other dopamine receptor subtypes are not readily available in the reviewed literature.

Experimental Protocols

Clinical Trial: Antagonism of Scopolamine-Induced Cognitive Deficits

A notable study by Patat et al. (1991) investigated the effects of **RU 41656** on cognitive functions impaired by scopolamine in human volunteers.[3]

Objective: To assess the potential of a single oral dose of **RU 41656** (10 mg) to antagonize the memory and attention disturbances induced by scopolamine (0.6 mg s.c.).

Study Design: A 3-period, placebo-controlled, double-blind, crossover study.

Participants: 12 healthy, young male volunteers.

Methodology:

- Treatments: Each volunteer received one of the following three treatments in a randomized order:
 - Placebo + Placebo

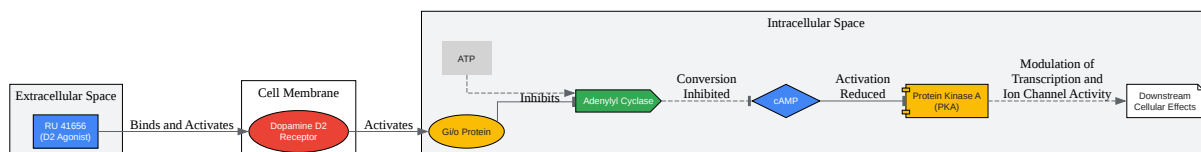
- Placebo + Scopolamine (0.6 mg, subcutaneous injection)
- **RU 41656** (10 mg, oral) + Scopolamine (0.6 mg, subcutaneous injection)
- Assessments: A battery of objective and subjective tests were administered before treatment and at 2, 4, and 7 hours post-administration of **RU 41656**/placebo.
 - Objective Tests:
 - Buschke Selective Reminding Test (for memory assessment)
 - Critical Flicker Fusion (CFF)
 - Simple Reaction Time
 - Tapping Test
 - Arithmetical Calculation
 - Subjective Measurements:
 - Visual Analogue Scales (VAS)
 - Side Effects Questionnaire

Results: Scopolamine administration resulted in anterograde amnesia and sedative effects. **RU 41656**, at the tested dose, did not counteract these scopolamine-induced cognitive and sedative effects.[3]

Signaling Pathways and Visualizations

Canonical Dopamine D2 Receptor Signaling Pathway

As a dopamine D2 receptor agonist, **RU 41656** is expected to initiate the canonical D2 signaling cascade. The following diagram illustrates this pathway.

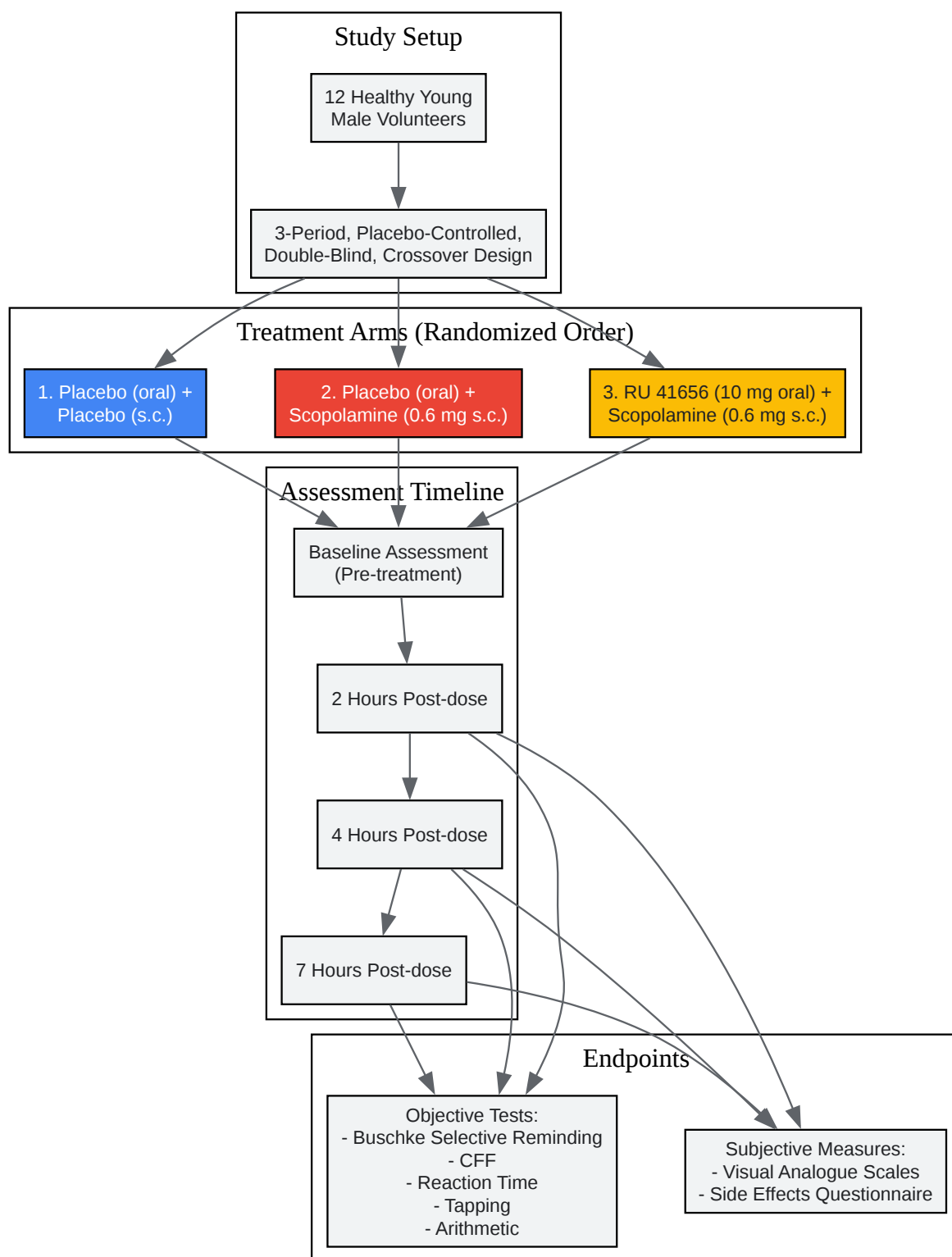


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Caption: Canonical signaling pathway of a Dopamine D2 receptor agonist like **RU 41656**.

Experimental Workflow: Scopolamine Challenge Study

The workflow for the clinical trial investigating the effects of **RU 41656** on scopolamine-induced deficits can be visualized as follows.



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Caption: Experimental workflow of the scopolamine challenge clinical trial.

Conclusion

RU 41656 (Voxergolide) is a dopamine D2 receptor agonist with a well-defined chemical structure. While its primary mechanism of action is established, the publicly available pharmacological data, particularly regarding its binding affinity, selectivity, and a broader range of in vivo and in vitro effects, is limited. The most prominent clinical investigation demonstrated a lack of efficacy in reversing scopolamine-induced cognitive deficits in healthy volunteers. Further research would be necessary to fully elucidate the therapeutic potential and complete pharmacological profile of this compound. This guide serves as a summary of the currently accessible technical information for the scientific community.

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